

# Application Notes and Protocols: AU1235 in 7H9 Broth Microdilution Assay

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## Compound of Interest

Compound Name: AU1235

Cat. No.: B560632

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## For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for determining the minimum inhibitory concentration (MIC) of **AU1235** against *Mycobacterium tuberculosis* (Mtb) using a 7H9 broth microdilution assay.

### Introduction

**AU1235** is an adamantyl urea compound that has been identified as a potent inhibitor of the *Mycobacterium tuberculosis* protein MmpL3.[1][2] MmpL3 is essential for cell wall synthesis, specifically in the transport of trehalose monomycolates across the inner membrane.[2] By inhibiting this transporter, **AU1235** effectively disrupts the formation of the mycobacterial cell wall, leading to bactericidal activity. This unique mechanism of action makes **AU1235** a promising candidate for anti-tuberculosis drug development, particularly against multidrug-resistant (MDR) strains. The broth microdilution method is a widely accepted and reliable technique for determining the in vitro susceptibility of mycobacteria to antimicrobial agents.[3][4][5]

## Data Presentation

Table 1: Reagent and Media Composition

Component	Concentration	Purpose
Middlebrook 7H9 Broth Base	See manufacturer's instructions	Basal medium for mycobacterial growth[6][7][8][9][10][11][12]
- Ammonium Sulfate	0.5 g/L	Nitrogen source[7][8][9][11]
- L-Glutamic Acid	0.5 g/L	Nitrogen and carbon source[7][8][9][11]
- Disodium Phosphate	2.5 g/L	Buffering agent[7][8][9][11]
- Monopotassium Phosphate	1.0 g/L	Buffering agent[7][8][9][11]
- Sodium Citrate	0.1 g/L	Chelating agent[6][7][8][11]
- Magnesium Sulfate	0.05 g/L	Source of inorganic ions[7][8][9][11]
- Ferric Ammonium Citrate	0.04 g/L	Source of iron[7][8][9][11]
- Pyridoxine	0.001 g/L	Vitamin source[7][8][9][11]
- Biotin	0.0005 g/L	Vitamin source[7][8][9][11]
ADC Growth Supplement	10% (v/v)	Growth factors
- Bovine Albumin (Fraction V)	5.0 g/L	Binds toxic free fatty acids[6][7]
- Dextrose	2.0 g/L	Carbon and energy source[6][7]
- Catalase	0.003 g/L	Neutralizes toxic peroxides[6][7]
Glycerol or Tween 80	0.2% (v/v) or 0.05% (v/v)	Carbon source or surfactant to prevent clumping[6][8]
AU1235	Variable	Test compound
DMSO	Variable (typically ≤1% final)	Solvent for AU1235[1]

Table 2: Quality Control Strains and Expected MIC Ranges

Strain	ATCC Number	Expected MIC of Isoniazid (µg/mL)	Purpose
Mycobacterium tuberculosis H37Rv	27294	0.015 - 0.06	Susceptible control[13]
Isoniazid-resistant M. tuberculosis	(e.g., ATCC 35822)	>1.0	Resistant control[13]

## Experimental Protocols

### 1. Preparation of Media and Reagents

- 7H9 Broth with ADC Supplement (7H9-ADC):
  - Suspend Middlebrook 7H9 broth base in distilled water according to the manufacturer's instructions.[6][8][11][12]
  - Add either glycerol to a final concentration of 0.2% (v/v) or Tween 80 to a final concentration of 0.05% (v/v). Heat to dissolve completely if necessary.[6][8]
  - Sterilize by autoclaving at 121°C for 15 minutes.
  - Cool the broth to 45-50°C in a water bath.
  - Aseptically add Middlebrook ADC Growth Supplement to a final concentration of 10% (v/v).[6][8]
  - Store the complete 7H9-ADC broth at 2-8°C, protected from light.[8]
- **AU1235** Stock Solution:
  - Dissolve **AU1235** powder in 100% dimethyl sulfoxide (DMSO) to prepare a high-concentration stock solution (e.g., 10 mg/mL).[1]
  - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

## 2. Preparation of Bacterial Inoculum

- Culture *M. tuberculosis* in 7H9-ADC broth until it reaches the mid-logarithmic phase of growth.
- Vortex the culture with glass beads to break up clumps.
- Adjust the turbidity of the bacterial suspension to match a 0.5 McFarland standard using sterile 7H9-ADC broth. This corresponds to approximately  $1 \times 10^7$  to  $1 \times 10^8$  CFU/mL.
- Prepare a 1:100 dilution of the adjusted inoculum in 7H9-ADC broth to obtain a final concentration of approximately  $1 \times 10^5$  CFU/mL for the assay.

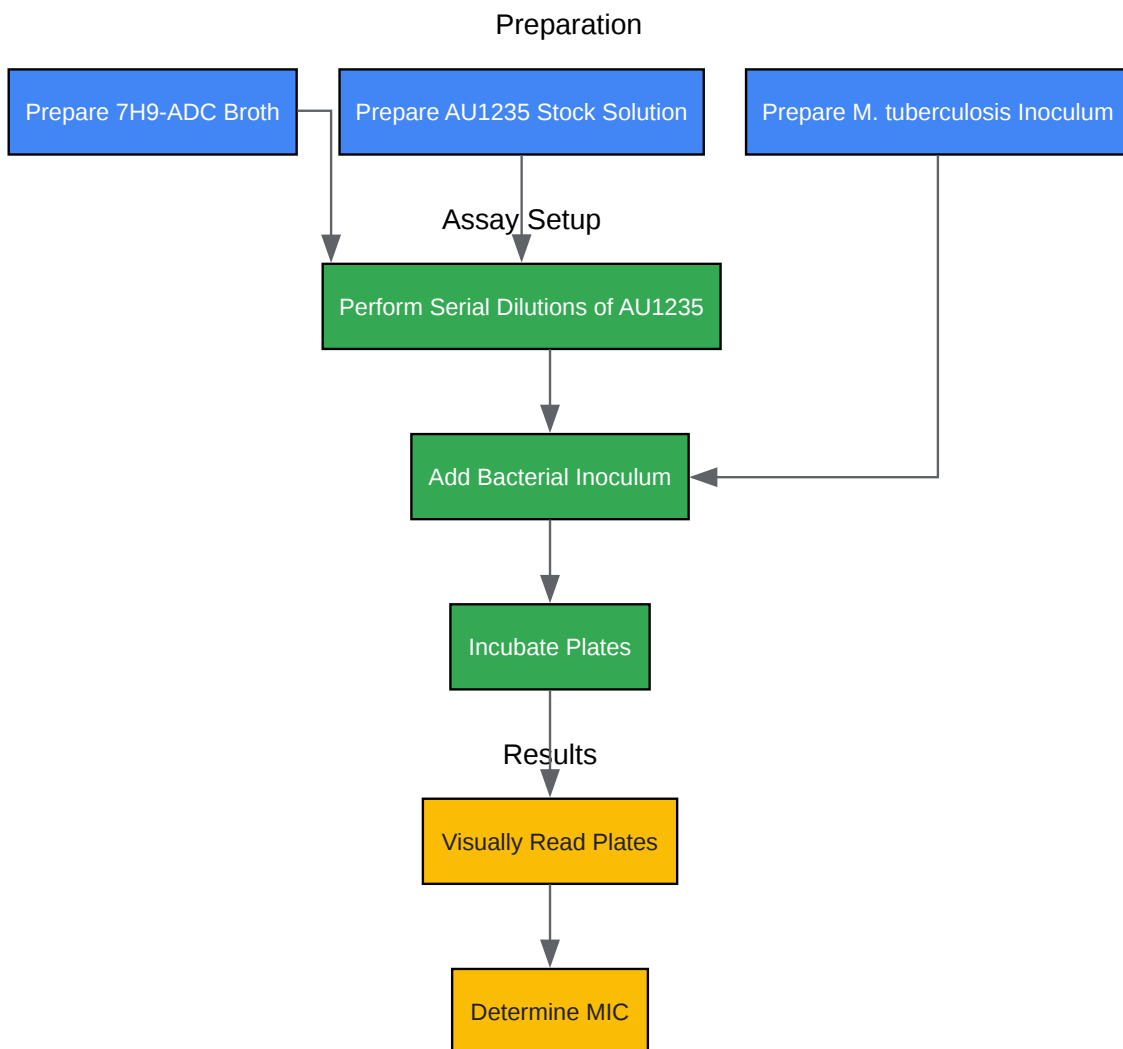
## 3. Broth Microdilution Assay Setup

- Prepare serial twofold dilutions of the **AU1235** stock solution in 7H9-ADC broth in a sterile 96-well microtiter plate. The final volume in each well should be 100  $\mu$ L. The concentration range should be selected to bracket the expected MIC of **AU1235**.
- Include the following controls on each plate:
  - Growth Control: 100  $\mu$ L of 7H9-ADC broth without any drug.
  - Sterility Control: 100  $\mu$ L of uninoculated 7H9-ADC broth.
  - Solvent Control: 100  $\mu$ L of 7H9-ADC broth containing the highest concentration of DMSO used in the assay (typically  $\leq 1\%$ ).
  - Quality Control: Wells with a known anti-TB drug (e.g., isoniazid) and a quality control strain of *M. tuberculosis* (e.g., H37Rv).
- Add 100  $\mu$ L of the prepared bacterial inoculum ( $1 \times 10^5$  CFU/mL) to each well, except for the sterility control wells.
- Seal the plates with a sterile, breathable membrane or place them in a humidified, CO<sub>2</sub>-enriched incubator (5-10% CO<sub>2</sub>) at 37°C.

- Incubate the plates for 7 to 14 days, or until visible growth is observed in the growth control wells.
4. Determination of Minimum Inhibitory Concentration (MIC)
- After incubation, visually inspect the plates for bacterial growth. Growth appears as turbidity or a pellet at the bottom of the well.
  - The MIC is defined as the lowest concentration of **AU1235** that completely inhibits visible growth of *M. tuberculosis*.

## Visualizations

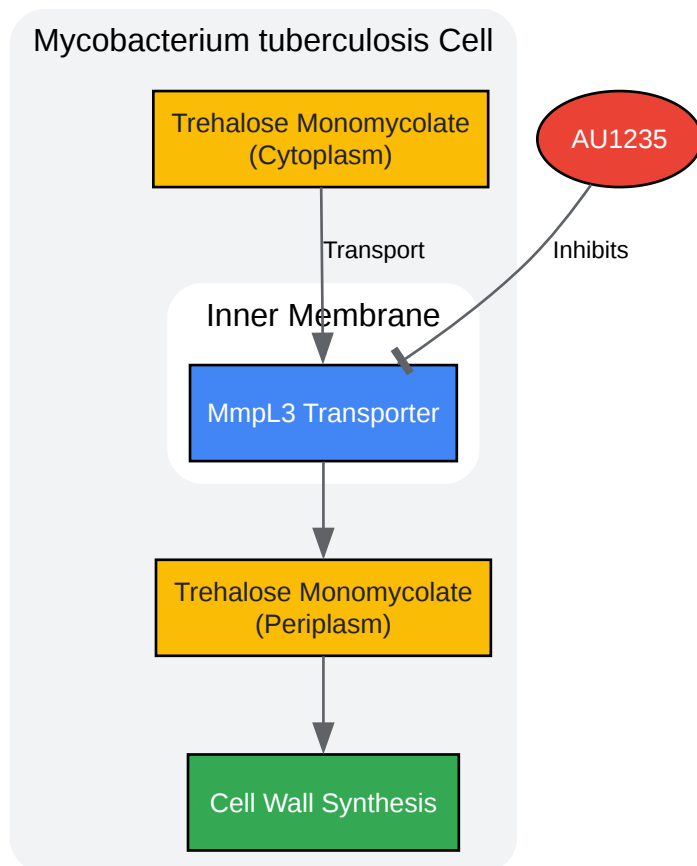
## Experimental Workflow for AU1235 Broth Microdilution Assay



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Caption: Workflow for the 7H9 broth microdilution assay with **AU1235**.

## Mechanism of Action of AU1235



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Caption: **AU1235** inhibits the MmpL3 transporter, blocking cell wall synthesis.

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## References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- 3. Optimized broth microdilution plate methodology for drug susceptibility testing of Mycobacterium tuberculosis complex [who.int]
- 4. WHO announces updates on optimized broth microdilution plate methodology for drug susceptibility testing of Mycobacterium tuberculosis complex [who.int]
- 5. researchgate.net [researchgate.net]
- 6. himedialabs.com [himedialabs.com]
- 7. tmmedia.in [tmmedia.in]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. liofilchem.net [liofilchem.net]
- 10. Middlebrook 7H9 Broth - Wikipedia [en.wikipedia.org]
- 11. exodocientifica.com.br [exodocientifica.com.br]
- 12. sigmaaldrich.cn [sigmaaldrich.cn]
- 13. Identification of a Mycobacterium tuberculosis Strain with Stable, Low-Level Resistance to Isoniazid - PMC [pmc.ncbi.nlm.nih.gov]
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